LC-MS/MS MRM transitions for Ethyl Linoleate-d5 detection

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Compound of Interest

Compound Name:	*Ethyl Linoleate-d5*
CAS No.:	*1331665-14-5*
Cat. No.:	*B590019*

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An Application Note for the Quantitative Analysis of **Ethyl Linoleate-d5** using LC-MS/MS

Title: A Robust and Sensitive Method for the Quantification of **Ethyl Linoleate-d5** in Biological Matrices by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Abstract

This application note details a comprehensive, step-by-step protocol for the sensitive and selective detection of **Ethyl Linoleate-d5** using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). **Ethyl Linoleate-d5** is a crucial deuterated internal standard used in the quantification of endogenous fatty acid ethyl esters (FAEEs), which are recognized as short-term biomarkers for ethanol intake.[1][2] This guide provides field-proven insights into sample preparation, chromatographic separation, and the optimization of Multiple Reaction Monitoring (MRM) transitions, empowering researchers, scientists, and drug development professionals to implement a reliable analytical workflow.

Introduction: The Role of **Ethyl Linoleate-d5** in Bioanalysis

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Fatty acid ethyl esters (FAEEs) are non-oxidative metabolites of ethanol, formed by the esterification of fatty acids with ethanol. Their presence and concentration in various biological matrices, such as blood, plasma, and meconium, serve as valuable short-term markers for alcohol consumption.[1][2] Accurate quantification of these biomarkers is critical in clinical and forensic toxicology.

The use of a stable isotope-labeled internal standard (SIL-IS) is paramount for correcting matrix effects and variations in sample processing and instrument response, thereby ensuring analytical accuracy and precision.[3] **Ethyl Linoleate-d5**, a deuterated analog of a common endogenous FAEE, is an ideal SIL-IS for these applications due to its chemical similarity to the analytes of interest and its distinct mass, which allows for its separate detection by the mass spectrometer. This document provides the scientific rationale and a validated protocol for its use.

Principle of the Method: LC-MS/MS with MRM

The analytical strategy employs liquid chromatography to separate the target analyte from other matrix components, followed by tandem mass spectrometry for detection. The mass spectrometer operates in Multiple Reaction Monitoring (MRM) mode, a highly selective and sensitive technique ideal for quantification in complex samples.[4][5]

In MRM, the first quadrupole (Q1) is set to isolate a specific precursor ion—in this case, the protonated molecule of **Ethyl Linoleate-d5**, $[M+H]^+$. This isolated ion is then fragmented in the collision cell (Q2) through collision-induced dissociation (CID). The third quadrupole (Q3) is set to monitor for a specific, characteristic product ion resulting from this fragmentation.[4] This specific precursor-to-product ion transition provides a high degree of specificity and significantly reduces chemical noise.

Experimental Protocol

This protocol is designed as a self-validating system, incorporating quality control (QC) checks to ensure data integrity.

Materials and Reagents

- Solvents: Acetonitrile (ACN), Isopropanol (IPA), Methanol (MeOH), n-Hexane (all LC-MS grade)

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- Reagents: Formic Acid, Ammonium Formate, Ultrapure Water
- Internal Standard: **Ethyl Linoleate-d5** (CAS: 1331665-14-5)[6][7]
- Biological Matrix: Human Plasma (or other relevant matrix)
- Labware: Borosilicate glass tubes, microcentrifuge tubes, HPLC vials

Sample Preparation: Liquid-Liquid Extraction (LLE)

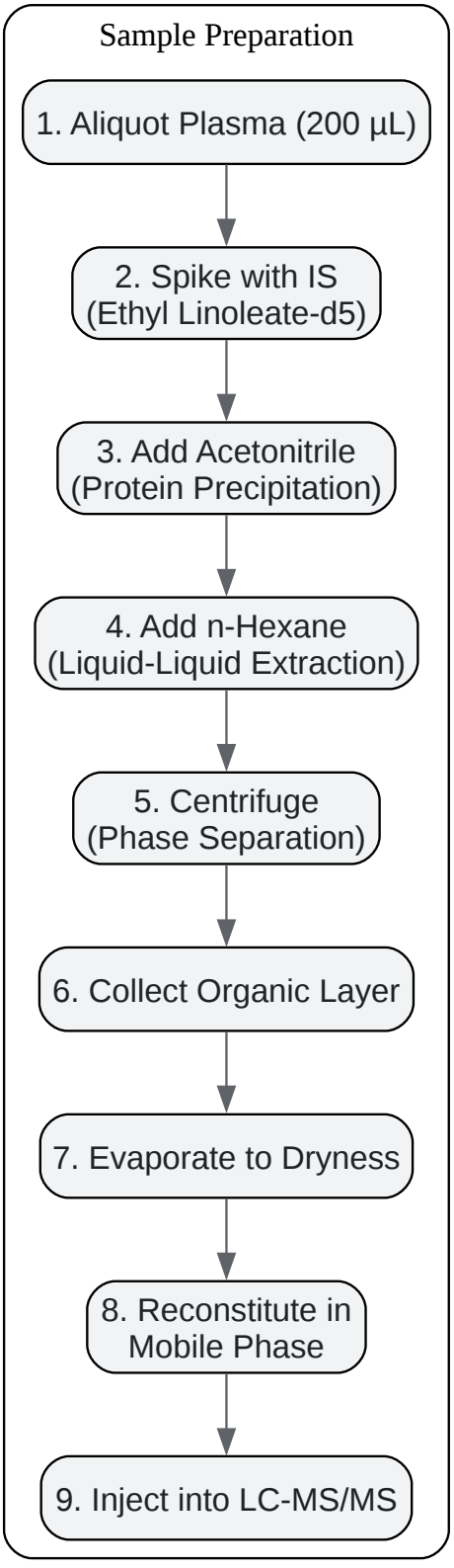
The goal of sample preparation is to efficiently extract the lipophilic FAEEs from a complex aqueous matrix like plasma while removing proteins and other interferences.

Protocol:

- Thaw plasma samples and quality control (QC) samples to room temperature.
- Aliquot 200 µL of plasma into a 5 mL borosilicate glass tube.
- Spike 10 µL of the **Ethyl Linoleate-d5** internal standard working solution into each sample (except for double blanks).
- To precipitate proteins, add 500 µL of cold acetonitrile. Vortex vigorously for 1 minute.[8]
- Add 2 mL of n-Hexane to the tube for liquid-liquid extraction.[9]
- Cap the tube and vortex for 3 minutes to ensure thorough mixing and extraction.
- Centrifuge the sample at 2,500 x g for 5 minutes to achieve phase separation.[10]
- Carefully transfer the upper organic (n-Hexane) layer to a clean glass tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 µL of the initial mobile phase (e.g., 65:30:5 ACN:IPA:H2O). Vortex for 30 seconds.[9]
- Transfer the reconstituted sample to an HPLC vial for analysis.

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Diagram 1: Sample Preparation Workflow



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Caption: Workflow for the extraction of **Ethyl Linoleate-d5** from plasma.

Liquid Chromatography (LC) Conditions

A reversed-phase C8 or C18 column is effective for separating FAEEs based on their hydrophobicity.[11] The gradient elution ensures that analytes are eluted with optimal peak shape.

Parameter	Condition	Rationale
Column	C18 Reversed-Phase (e.g., 2.1 x 100 mm, 1.8 µm)	Provides excellent retention and separation for lipophilic molecules.
Mobile Phase A	0.1% Formic Acid in Water	Acidifies the mobile phase to promote protonation ($[M+H]^+$) in the ESI source.
Mobile Phase B	9:1 Acetonitrile:Isopropanol with 0.1% Formic Acid	Strong organic solvent mixture for eluting hydrophobic FAEEs.
Flow Rate	0.4 mL/min	A standard flow rate for analytical LC-MS applications.
Column Temperature	40°C	Improves peak shape and reduces viscosity.[12]
Injection Volume	5 µL	Balances sensitivity with potential for column overload.

Table 1: LC Gradient Elution Program

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Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	35	65
1.0	35	65
12.0	0	100
15.0	0	100
15.1	35	65
18.0	35	65

Mass Spectrometry (MS) and MRM Conditions

Detection is performed on a triple quadrupole mass spectrometer using Electrospray Ionization (ESI) in positive ion mode.

Rationale for Parameter Selection:

- Ionization Mode: ESI in positive mode is chosen because the ester functional group readily accepts a proton to form a stable $[M+H]^+$ ion.[13]
- Precursor Ion (Q1): The molecular weight of **Ethyl Linoleate-d5** ($C_{20}H_{31}D_5O_2$) is 313.53 g/mol .[6] Therefore, the protonated precursor ion $[M+H]^+$ is m/z 314.5.
- Product Ions (Q3): Fragmentation of ethyl esters commonly involves the neutral loss of the ethoxy group or ethanol. For Ethyl Linoleate (non-deuterated, MW 308.5), the $[M+H]^+$ is 309.3, and a common fragment is observed at m/z 263.3, corresponding to the loss of ethanol (46 Da).[14] For the d5-labeled standard, the loss of deuterated ethanol (C_2D_5OH, ~51 Da) is expected. This would result in a product ion of approximately m/z 263.5 (314.5 - 51). Another potential fragmentation is the loss of the ethyl group. These transitions must be confirmed and optimized empirically by infusing a standard solution of **Ethyl Linoleate-d5** into the mass spectrometer. A quantifier and a qualifier transition are selected for analytical rigor.[4]

Table 2: Optimized MRM Transitions for **Ethyl Linoleate-d5**

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Analyte	Transition	Precursor Ion (Q1) [m/z]	Product Ion (Q3) [m/z]	Dwell Time (ms)	Declustering Potential (DP) [V]	Collision Energy (CE) [eV]
Ethyl Linoleate-d5	Quantifier	314.5	263.5	50	To be optimized	To be optimized
Ethyl Linoleate-d5	Qualifier	314.5	To be optimized	50	To be optimized	To be optimized
Note: Italicized values are theoretically derived and require empirical optimization on the specific instrument being used.						

Table 3: Mass Spectrometer Source Parameters

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Parameter	Setting
Ionization Mode	ESI Positive
IonSpray Voltage	5000 V[15]
Source Temperature	550 - 650°C[15]
Curtain Gas (CUR)	40 psi
Collision Gas (CAD)	Medium (e.g., Nitrogen)
Ion Source Gas 1 (GS1)	40 psi
Ion Source Gas 2 (GS2)	40 psi

Diagram 2: MRM Detection Principle

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